

Application Notes and Protocols: LY3020371 Hydrochloride in cAMP Formation Assays

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Compound of Interest

Compound Name: LY3020371 hydrochloride

Cat. No.: B10824547

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Introduction

LY3020371 hydrochloride is a potent and selective antagonist of the metabotropic glutamate receptors 2 and 3 (mGluR2 and mGluR3).^{[1][2][3]} These receptors are G-protein coupled receptors (GPCRs) that, upon activation, couple to the G α i/o signaling pathway, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.^{[4][5]} As an antagonist, **LY3020371 hydrochloride** blocks the action of mGluR2/3 agonists, thereby preventing the inhibition of adenylyl cyclase and resulting in a measurable increase in cAMP levels in the presence of an adenylyl cyclase stimulator such as forskolin.^{[1][2][3]} This property makes **LY3020371 hydrochloride** a valuable tool for studying the pharmacology of mGluR2/3 and for screening for novel ligands targeting these receptors.

These application notes provide a detailed protocol for utilizing **LY3020371 hydrochloride** in a cAMP formation assay, along with relevant quantitative data and pathway diagrams to facilitate experimental design and data interpretation.

Quantitative Data

The following tables summarize the in vitro potency and selectivity of **LY3020371 hydrochloride**.

Table 1: Binding Affinity of **LY3020371 Hydrochloride** for Human mGluR2 and mGluR3

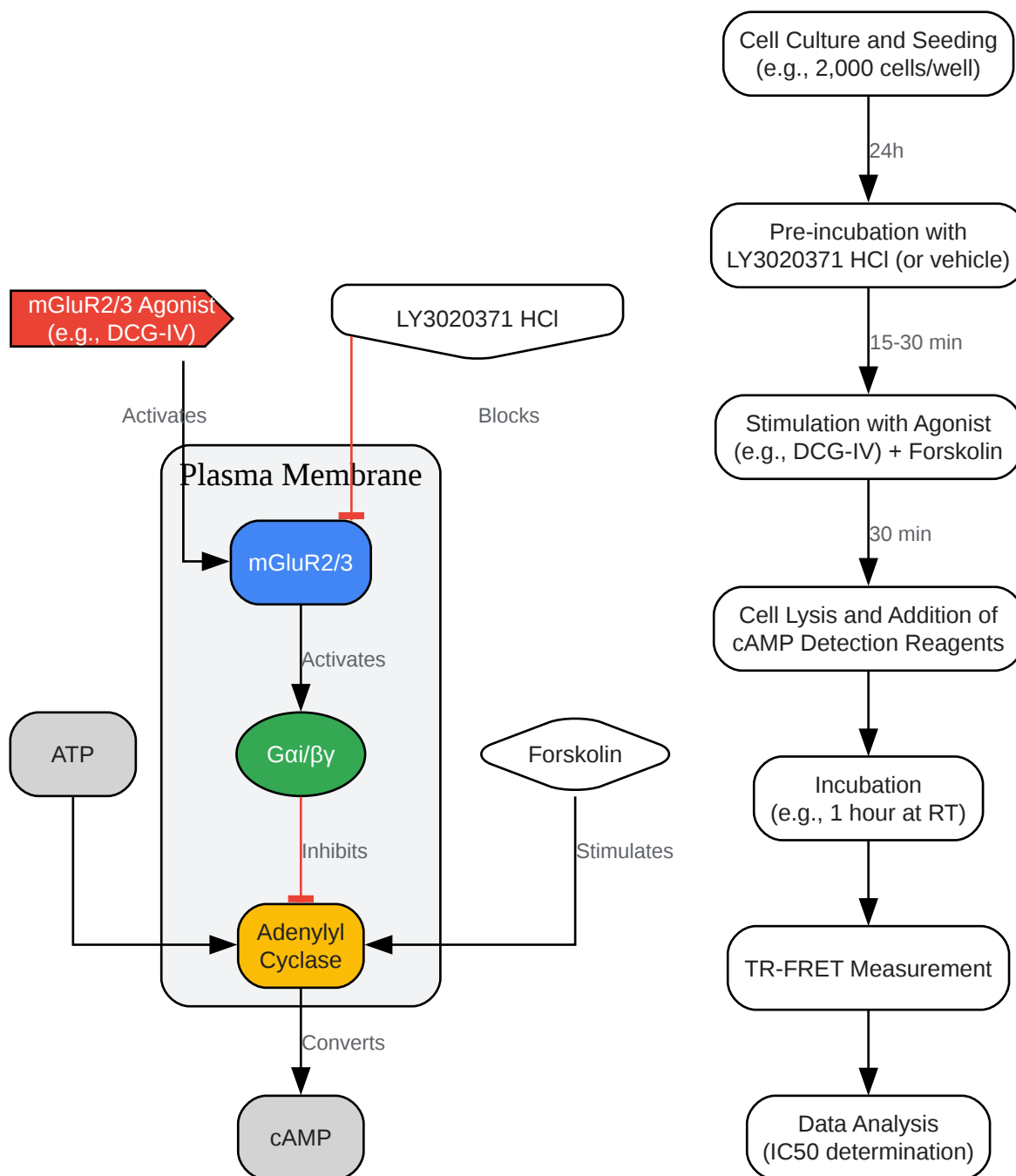
Receptor	Ki (nM)	Reference
hmGluR2	5.26	[1] [2]
hmGluR3	2.50	[1] [2]

Table 2: Functional Antagonist Activity of **LY3020371 Hydrochloride** in cAMP Formation Assays

Cell/Tissue Preparation	Agonist	IC50 (nM)	Reference
Cells expressing human mGluR2	DCG-IV	16.2	[1] [2] [3]
Cells expressing human mGluR3	DCG-IV	6.21	[1] [2]
Rat Cortical Synaptosomes	Endogenous Agonist	29	[2]

Signaling Pathway

The mechanism of action of **LY3020371 hydrochloride** in a cAMP formation assay involves the canonical Gai signaling pathway. The following diagram illustrates this pathway.



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